

Thermogravimetric Analysis of Disperse Red 91: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse red 91

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Introduction

Disperse Red 91 is a synthetic dye belonging to the anthraquinone class, characterized by its vibrant red hue and application in coloring hydrophobic materials such as polyester.[1] A thorough understanding of its thermal properties is paramount for its application in high-temperature dyeing processes, for assessing its stability in various formulations, and for ensuring its safe handling and disposal. Thermogravimetric analysis (TGA) is a fundamental technique for evaluating the thermal stability and decomposition profile of materials. This guide provides an in-depth overview of the thermogravimetric analysis of **Disperse Red 91**, including representative data, detailed experimental protocols, and a conceptual workflow.

While specific, publicly available TGA data for **Disperse Red 91** is limited, this guide presents representative data based on the known thermal behavior of structurally similar anthraquinone dyes.[2] This information is intended to serve as a valuable resource for researchers and professionals in designing and interpreting thermal analysis experiments.

Data Presentation

The thermal decomposition of **Disperse Red 91**, like other anthraquinone dyes, is expected to occur at elevated temperatures. The following tables summarize the anticipated quantitative data from a thermogravimetric analysis conducted in an inert atmosphere.

Table 1: Representative Thermogravimetric Analysis Data for **Disperse Red 91**

Parameter	Estimated Value	Significance
Onset Decomposition Temperature (Tonset)	250 - 300 °C	Indicates the temperature at which significant thermal degradation begins. Crucial for defining the upper temperature limit for processing and storage.
Temperature of Maximum Weight Loss (Tmax)	320 - 380 °C	The temperature at which the rate of decomposition is highest, as determined from the peak of the derivative TGA curve. Provides insight into the kinetics of decomposition.
Total Mass Loss (at 600 °C)	50 - 70 %	Represents the fraction of the material that is volatile under the analysis conditions. The remaining percentage is the char yield.
Residual Mass (at 600 °C)	30 - 50 %	The non-volatile carbonaceous residue remaining after the initial stages of thermal decomposition in an inert atmosphere.

Note: The data presented in this table is representative of anthraquinone-based disperse dyes and should be confirmed by experimental analysis for **Disperse Red 91**.

Table 2: Key Thermal Events in the Decomposition of **Disperse Red 91**

Temperature Range (°C)	Observed Event	Description
30 - 150	Moisture and Volatiles Loss	Initial minor weight loss due to the desorption of adsorbed water or residual solvents.
250 - 450	Primary Decomposition	Major weight loss corresponding to the cleavage of the anthraquinone core and its substituents. This is the main degradation step.[3]
> 450	Char Formation/Secondary Decomposition	Gradual weight loss associated with the slower decomposition of the initial char residue.

Experimental Protocols

A detailed and consistent experimental protocol is critical for obtaining reproducible and accurate TGA data. The following methodology is a standard procedure for the thermogravimetric analysis of powdered organic compounds like **Disperse Red 91**. [4][5]

Objective: To determine the thermal stability and decomposition profile of **Disperse Red 91** by measuring its mass change as a function of temperature in a controlled inert atmosphere.

Instrumentation:

- Thermogravimetric Analyzer (TGA) equipped with a high-precision microbalance.
- Sample pans (e.g., alumina or platinum). [4]
- Inert gas supply (high-purity nitrogen or argon).

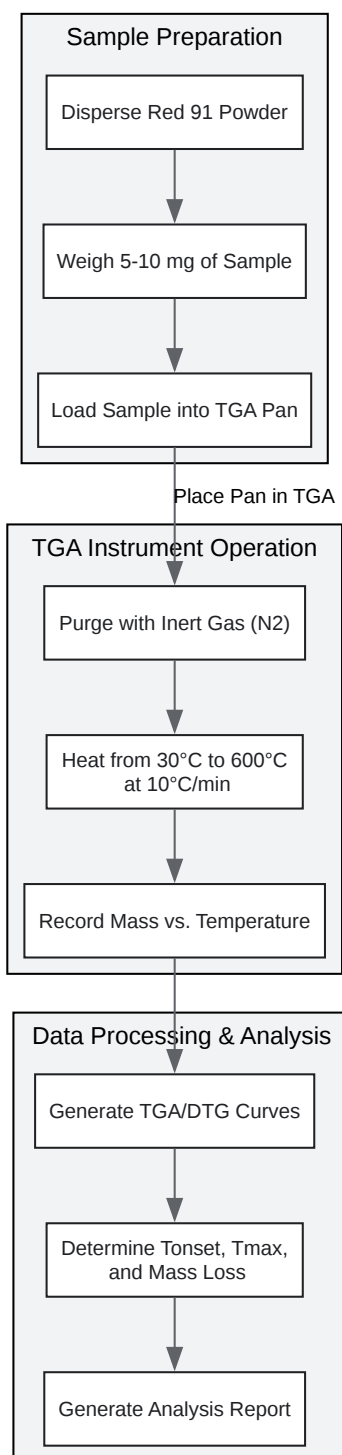
Procedure:

- Sample Preparation:

- Ensure the **Disperse Red 91** sample is a fine, homogeneous powder to promote uniform heating.[\[5\]](#)
- Accurately weigh approximately 5-10 mg of the sample into a clean, tared TGA sample pan.[\[5\]](#)[\[6\]](#)
- Instrument Setup:
 - Place the sample pan securely onto the TGA balance mechanism.
 - Purge the TGA furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min for at least 15-30 minutes prior to the experiment to ensure an oxygen-free environment.[\[6\]](#)
- Thermal Program:
 - Equilibrate the sample at a starting temperature of 30 °C.
 - Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.[\[6\]](#) A consistent heating rate is crucial for data comparison.
- Data Acquisition:
 - Continuously record the sample mass as a function of temperature throughout the thermal program.
 - The TGA software will generate a thermogram (mass vs. temperature) and a derivative thermogram (rate of mass change vs. temperature).
- Data Analysis:
 - From the TGA curve, determine the onset temperature of decomposition (Tonset) and the percentage of residual mass at the final temperature.
 - From the first derivative of the TGA curve (DTG curve), identify the temperature of the maximum rate of weight loss (Tmax).[\[7\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow of a thermogravimetric analysis experiment for **Disperse Red 91**.



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Caption: Experimental workflow for the thermogravimetric analysis of **Disperse Red 91**.

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Email: info@benchchem.com